

Introduction: The Significance of 4-Propoxy-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 3-Nitro-4-propoxybenzoic acid

CAS No.: 35288-44-9

Cat. No.: B1592154

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4-Propoxy-3-nitrobenzoic acid is a key chemical intermediate, primarily recognized for its role in the synthesis of various pharmaceuticals, most notably the local anesthetic proparacaine.^[1] Its molecular structure, featuring a benzoic acid core with both a propoxy and a nitro group, makes it a versatile building block for introducing these functionalities into more complex molecules. Achieving a high-yield, scalable, and reproducible synthesis is therefore of critical interest to researchers in medicinal chemistry and process development.

This document provides a comprehensive guide to the synthesis of 4-Propoxy-3-nitrobenzoic acid. We will delve into the mechanistic underpinnings of the chosen synthetic route, present detailed, field-tested protocols, and offer insights into process optimization and safety. The primary pathway discussed involves the O-alkylation of 4-hydroxy-3-nitrobenzoic acid via the Williamson ether synthesis, a robust and widely applicable reaction. Additionally, an alternative high-yield final step involving ester hydrolysis, suitable for large-scale production, will be presented.

Synthetic Strategy and Mechanistic Insights

The most common and reliable laboratory-scale synthesis of 4-Propoxy-3-nitrobenzoic acid is achieved through a two-step process starting from the readily available 4-hydroxybenzoic acid.

- Nitration: The first step involves the electrophilic aromatic substitution on 4-hydroxybenzoic acid to introduce a nitro group, yielding 4-hydroxy-3-nitrobenzoic acid.
- Williamson Ether Synthesis: The second, crucial step is the O-alkylation of the phenolic hydroxyl group of 4-hydroxy-3-nitrobenzoic acid with a propyl halide.

The Williamson Ether Synthesis: A Cornerstone of Ether Formation

The Williamson ether synthesis is a classic and dependable SN2 reaction for forming ethers.^[2]^[3] The reaction proceeds in two fundamental stages:^[4]

- Deprotonation: A base is used to deprotonate the acidic phenolic proton of 4-hydroxy-3-nitrobenzoic acid, forming a nucleophilic phenoxide ion.
- Nucleophilic Attack: The newly formed phenoxide ion attacks the electrophilic carbon of an alkyl halide (in this case, a propyl halide). This attack occurs from the backside, displacing the halide leaving group and forming the C-O ether bond.^[2]

The efficiency of this SN2 reaction is highest with primary alkyl halides, such as 1-propyl bromide or 1-propyl iodide, as they are sterically unhindered, which minimizes the competing E2 elimination side reaction.^[2]

Caption: SN2 Mechanism of Williamson Ether Synthesis

Experimental Protocols

Part 1: Synthesis of 4-Hydroxy-3-nitrobenzoic Acid

This protocol details the nitration of 4-hydroxybenzoic acid, a necessary precursor if not commercially sourced.

Materials:

- 4-hydroxybenzoic acid

- Nitric acid (30-62% strength)[5]
- Deionized water
- Ice bath

Procedure:

- In a flask equipped with a magnetic stirrer and placed in an ice bath, carefully add the desired volume of nitric acid. The reaction temperature should be maintained between 20-40°C for optimal yield and purity.[6]
- Slowly add finely divided 4-hydroxybenzoic acid to the stirred nitric acid in small portions. Maintain the temperature within the specified range using the ice bath.
- After the addition is complete, continue stirring the suspension for several hours at 20-40°C. [6]
- Upon completion, the resulting suspension of 4-hydroxy-3-nitrobenzoic acid is filtered.
- The collected solid is washed thoroughly with cold deionized water until the washings are neutral.
- The product is then dried under vacuum to yield 4-hydroxy-3-nitrobenzoic acid as a solid.

Part 2: High-Yield Synthesis of 4-Propoxy-3-nitrobenzoic acid

This protocol employs the Williamson ether synthesis for the O-alkylation step.

Materials & Reagents:

Reagent	Molecular Wt.	Molar Equiv.	Notes
4-Hydroxy-3-nitrobenzoic acid	183.12 g/mol	1.0	Starting material
Potassium Carbonate (K ₂ CO ₃), anhydrous	138.21 g/mol	2.0 - 2.5	Base for deprotonation
1-Bromopropane	123.00 g/mol	1.2 - 1.5	Alkylating agent
N,N-Dimethylformamide (DMF)	-	-	Anhydrous, as solvent
Hydrochloric Acid (HCl), concentrated	-	As needed	For acidification during workup
Deionized Water	-	-	For workup and washing
Ethyl Acetate	-	-	For extraction (optional)

Procedure:

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 4-hydroxy-3-nitrobenzoic acid (1.0 eq) and anhydrous potassium carbonate (2.0 eq).
- Add a sufficient volume of anhydrous DMF to dissolve the solids and allow for effective stirring.
- Add 1-bromopropane (1.2 eq) to the mixture.
- Heat the reaction mixture to 70-80°C and maintain for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a beaker containing an excess of cold water.

- Acidify the aqueous solution to a pH of 2-3 by slowly adding concentrated hydrochloric acid with vigorous stirring. This will precipitate the product.
- Cool the mixture in an ice bath for 30 minutes to ensure complete precipitation.
- Collect the pale yellow solid product by vacuum filtration.
- Wash the solid with copious amounts of cold deionized water to remove inorganic salts.
- Dry the product in a vacuum oven. The expected yield is typically high, with purities often exceeding 98%.

Alternative Protocol: High-Yield Saponification

For large-scale operations where the precursor ester is available, a simple hydrolysis step can afford the final product in near-quantitative yields.^[7]

Procedure:

- Charge a reactor with **3-nitro-4-propoxybenzoic acid** propyl ester and water.
- Add a sodium hydroxide solution.
- Slowly heat the mixture to 70-80°C and maintain for approximately 12 hours.^[7]
- Cool the reaction mixture to 15-25°C.
- Adjust the pH of the solution to 2-3 by adding concentrated hydrochloric acid, which will cause the product to precipitate as a pale yellow solid.^[7]
- Further cool the suspension to 0-10°C and stir for 2 hours.^[7]
- Filter the solid and dry to obtain 4-Propoxy-3-nitrobenzoic acid. This method has been reported to achieve yields of 98.0% with a purity of 98.7%.^[7]

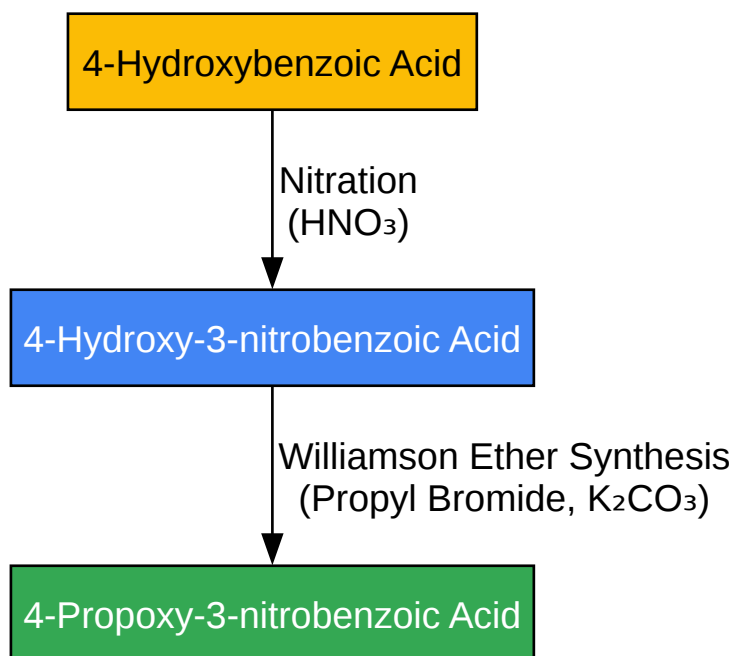


Figure 2: Overall Synthetic Workflow

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Caption: Overall Synthetic Workflow

Product Characteristics

Property	Value	Source
IUPAC Name	4-Propoxy-3-nitrobenzoic acid	[8]
CAS Number	35288-44-9	[8]
Molecular Formula	C ₁₀ H ₁₁ NO ₅	[8]
Molecular Weight	225.20 g/mol	[8]
Melting Point	167.5-169.7 °C	[1]
Appearance	Pale yellow solid	[7]

Safety and Handling

Proper safety precautions are paramount when performing this synthesis.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves. All operations should be conducted inside a certified chemical fume hood.[9]
- Reagent Hazards:
 - Nitric Acid: Highly corrosive and a strong oxidizing agent. Avoid contact with skin and eyes and handle with extreme care.
 - Nitroaromatic Compounds: Compounds like 4-hydroxy-3-nitrobenzoic acid can cause skin and eye irritation.[10] Avoid inhalation of dust and direct contact.[9][11]
 - Alkyl Halides (1-Bromopropane): Can be harmful if inhaled or absorbed through the skin. It is also flammable.
 - Bases (K_2CO_3 , NaOH): Corrosive and can cause severe skin and eye damage.
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations.

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